

Exo-Tetrahydricyclopentadiene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *exo-Tetrahydricyclopentadiene*

Cat. No.: *B1248782*

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Introduction

Exo-Tetrahydricyclopentadiene (exo-THDCPD), systematically named exo-Tricyclo[5.2.1.0_{2,6}]decane, is a saturated polycyclic hydrocarbon with the chemical formula C₁₀H₁₆.^[1]^[2] It is a key component of high-energy-density fuels, most notably JP-10, utilized in advanced aerospace and military applications.^[2]^[3] Its rigid, strained cage-like structure results in a high volumetric energy density, a low freezing point, and high thermal stability, making it a subject of significant interest in materials science and organic chemistry. This guide provides an in-depth overview of the fundamental properties of exo-THDCPD, detailed experimental protocols for their determination, and a summary of its synthesis and applications.

Core Physicochemical Properties

The unique structural characteristics of **exo-Tetrahydricyclopentadiene** give rise to its distinct physical and chemical properties. A summary of these properties is presented below.

Property	Value	Reference
Molecular Formula	C10H16	[1]
Molecular Weight	136.24 g/mol	[1]
CAS Number	2825-82-3	[1]
Appearance	Clear, colorless liquid	[3]
Density	0.94 g/cm ³	[3][4]
Boiling Point	187 °C	
Melting/Freezing Point	-79 °C	[3][4]
Vapor Pressure @ 20°C	2.6 hPa	
Flash Point	55 °C	
Autoignition Temp.	236 °C	

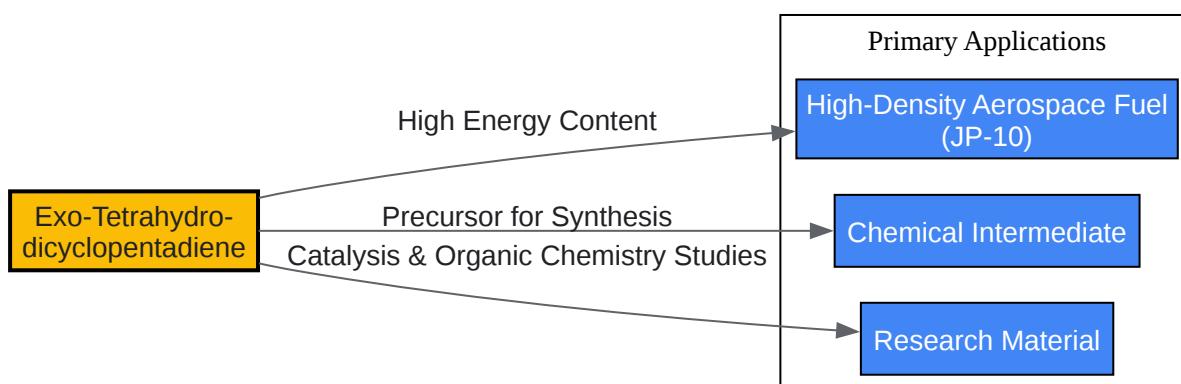
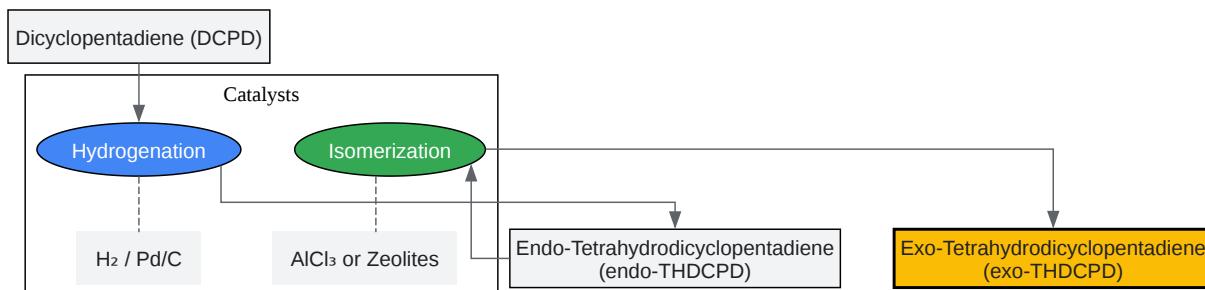
Thermodynamic Properties

The thermodynamic parameters of exo-THDCPD are crucial for understanding its energy content and behavior at various temperatures.

Property	Value	Reference
Enthalpy of Combustion	-6098.9 ± 1.4 kJ/mol	
Standard Molar Enthalpy of Formation (condensed phase)	-122.8 ± 2.5 kJ/mol	
Standard Molar Enthalpy of Formation (gas phase)	-73.7 ± 2.7 kJ/mol	
Enthalpy of Vaporization @ 298.15 K	49.1 ± 2.3 kJ/mol	
Thermal Conductivity	0.1 - 0.2 W/(m·K)	

Synthesis of Exo-Tetrahydrodicyclopentadiene

The primary route for the synthesis of **exo-Tetrahydrodicyclopentadiene** is through the isomerization of its endo-isomer (endo-THDCPD). This process is typically catalyzed by strong acids.



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